

An In-depth Technical Guide to the Spectrum of Activity of ANT2681

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Compound of Interest

Compound Name: ANT2681
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This technical guide provides a comprehensive overview of the spectrum of activity for **ANT2681**, a novel metallo- β -lactamase (MBL) inhibitor. **ANT2681** is under development to be used in combination with meropenem for the treatment of serious infections caused by MBL-producing Enterobacterales. This document details the quantitative data on its efficacy, the experimental protocols used in its evaluation, and visual representations of its mechanism of action and experimental workflows.

Introduction

The rise of carbapenem-resistant Enterobacterales (CRE) producing metallo- β -lactamases (MBLs) represents a significant global health threat.[1][2] MBLs hydrolyze a broad range of β -lactam antibiotics, including carbapenems, rendering them ineffective.[3] **ANT2681** is a specific and competitive inhibitor of MBLs, with particularly potent activity against New Delhi metallo- β -lactamase (NDM) enzymes.[1][4] It acts by interacting with the dinuclear zinc ion cluster at the active site of these enzymes.[3][5] This guide summarizes the key findings from preclinical studies investigating the spectrum of activity of **ANT2681**.

Quantitative Data: In Vitro Activity

The primary mechanism of **ANT2681** is the inhibition of MBLs, thereby restoring the antibacterial activity of β -lactam antibiotics like meropenem. Its efficacy has been quantified through enzyme inhibition assays (determining the inhibition constant, K_i) and antimicrobial susceptibility testing (determining the Minimum Inhibitory Concentration, MIC).

Enzyme Inhibition Activity

ANT2681 has demonstrated potent inhibitory activity against a range of MBLs, with a particular strength against NDM-1.

Metallo- β -Lactamase	K_i Value
NDM-1	40 nM ^[4]
VIM-1	100 nM ^[4]
VIM-2	680 nM ^[4]
IMP-1	6.3 μ M ^[4]

Potentialiation of Meropenem Activity

In combination with meropenem, **ANT2681** significantly reduces the MIC of meropenem against a large panel of MBL-producing Enterobacterales.

Table 2.1: Meropenem MICs with and without **ANT2681** against MBL-Positive Enterobacterales^[1]^[4]

Organism Subset	Meropenem MIC ₅₀ /MIC ₉₀ (μ g/mL)	Meropenem + ANT2681 (8 μ g/mL) MIC ₅₀ /MIC ₉₀ (μ g/mL)
All MBL-positive Enterobacterales (n=1,687)	>32 / >32	0.25 / 8
NDM-producing CRE (n=1,108)	>32 / >32	0.25 / 8

Table 2.2: Activity of Meropenem-**ANT2681** against Enterobacterales Producing Different MBLs[1][4]

MBL Produced	% of Isolates Inhibited by Meropenem (8 µg/mL) + ANT2681 (8 µg/mL)
NDM-CRE	92.5%
VIM-positive	74.9%
IMP-positive	85.7%

Table 2.3: Comparative Activity against NDM-positive Escherichia coli[1]

Compound Combination	MIC90 (µg/mL)
Meropenem-ANT2681	1
Aztreonam-avibactam (ATM-AVI)	4
Cefiderocol (FDC)	>32
Cefepime-taniborbactam (FEP-taniborbactam)	>32

Experimental Protocols

The following sections detail the methodologies employed in the key studies cited in this guide.

Antimicrobial Susceptibility Testing

The in vitro potency of meropenem in combination with **ANT2681** was determined using broth microdilution methods following the guidelines of the Clinical and Laboratory Standards Institute (CLSI).

- Method: Broth microdilution in cation-adjusted Mueller-Hinton broth (CAMHB).
- Inoculum: Standardized bacterial suspension.

- Test Compounds: Meropenem was tested in doubling dilutions, both alone and in the presence of a fixed concentration of **ANT2681** (typically 8 µg/mL). For cefiderocol testing, iron-depleted CAMHB was utilized.
- Incubation: Panels were incubated at 35°C for 16-20 hours.
- Endpoint: The MIC was defined as the lowest concentration of the antimicrobial agent that completely inhibited visible growth of the organism.

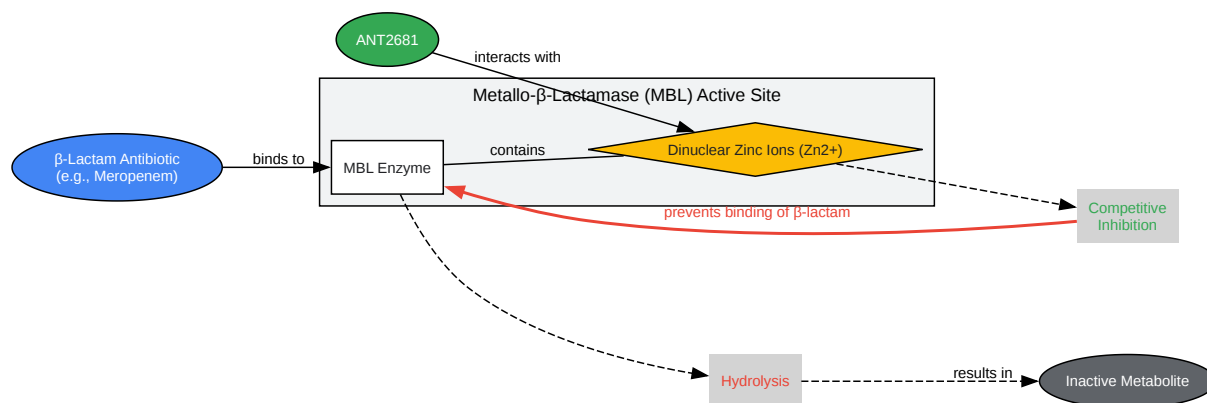
Murine Neutropenic Thigh Infection Model

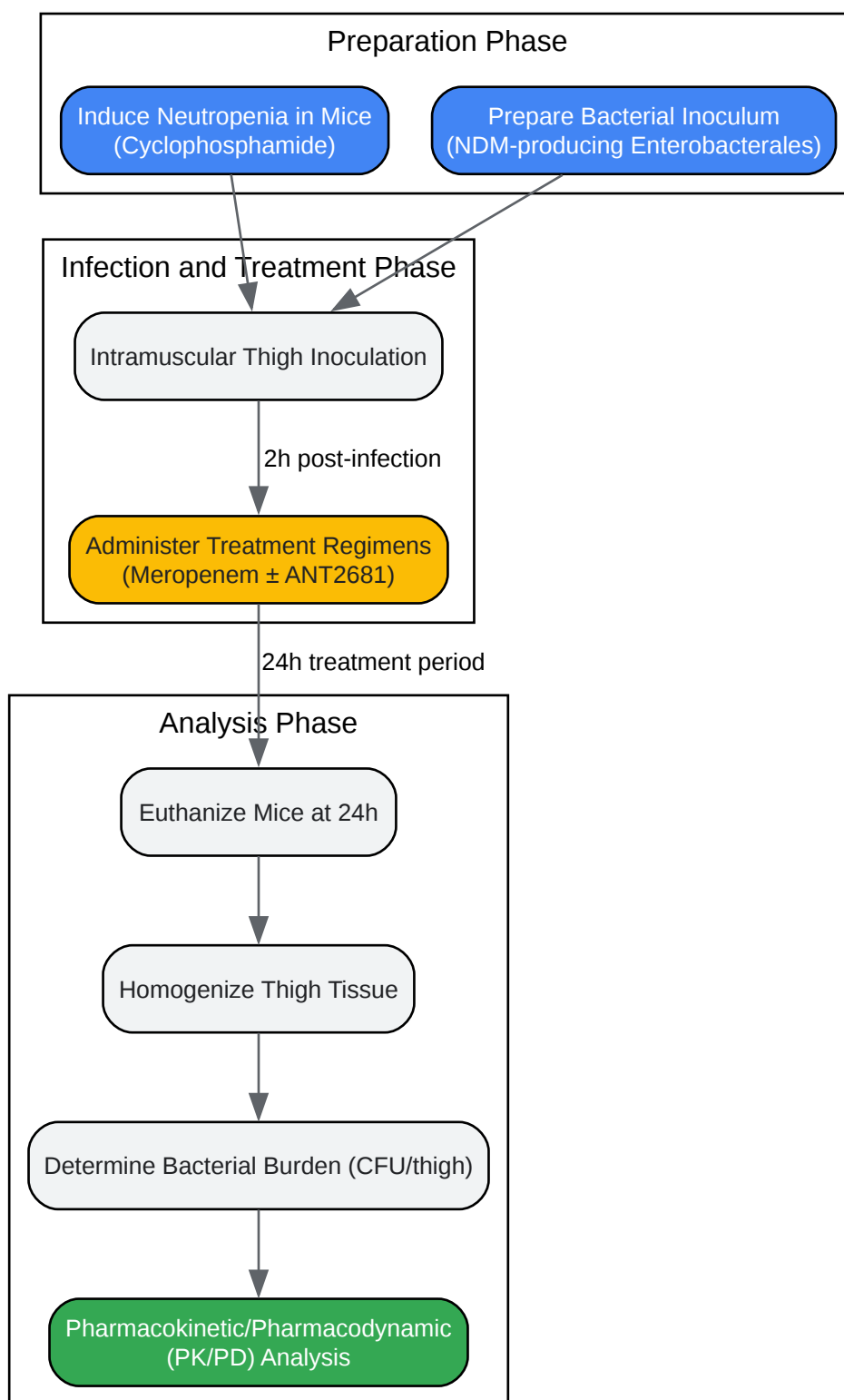
The pharmacokinetics and pharmacodynamics of the meropenem-**ANT2681** combination were evaluated in a well-established murine infection model.[\[5\]](#)[\[6\]](#)

- Animal Model: Neutropenic mice were used to simulate conditions in immunocompromised patients. Neutropenia was induced by intraperitoneal injections of cyclophosphamide.
- Infection: Mice were inoculated intramuscularly in the thigh with a standardized suspension of an NDM-producing Enterobacterales strain.
- Treatment: Meropenem was administered subcutaneously (s.c.), and **ANT2681** was administered intravenously (i.v.). Dose-ranging and dose-fractionation studies were performed.
- Pharmacodynamic Analysis: The bacterial burden in the thighs was determined after 24 hours of treatment. The relationship between drug exposure (e.g., area under the concentration-time curve, AUC) and antibacterial effect (change in bacterial log₁₀ CFU/thigh) was modeled to determine the pharmacodynamic index associated with efficacy. For **ANT2681**, the AUC was identified as the relevant pharmacodynamic index.[\[5\]](#)[\[6\]](#) The magnitude of meropenem-**ANT2681** exposure required to achieve stasis (no change in bacterial burden) was determined against multiple NDM-producing strains.[\[5\]](#)

Visualizations

The following diagrams illustrate the mechanism of action of **ANT2681** and the workflow of the in vivo experimental model.





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